

Physical Properties of 3-Hydroxy-2-methyl-4H-pyran-4-one (Maltol) Crystals

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Compound of Interest

Compound Name: 3-Methyl-4H-pyran-4-one

Cat. No.: B15370168

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Maltol is a naturally occurring organic compound that is used primarily as a flavor enhancer. It is a white crystalline powder with a characteristic sweet, caramel-like odor.

Quantitative Data Summary

The following table summarizes the key physical properties of 3-Hydroxy-2-methyl-4H-pyran-4-one crystals.

Physical Property	Value	Units
Molecular Formula	C6H6O3	
Molecular Weight	126.11	g/mol
Melting Point	160-164	°C
Boiling Point	205	°C
Density	1.046	g/mL at 25 °C
Water Solubility	1.2	g/100 mL (25°C)[1]
Vapor Pressure	0.15	Pa at 24°C
Flash Point	127.3	°C[1]
Refractive Index	n20/D 1.541	

Experimental Protocols

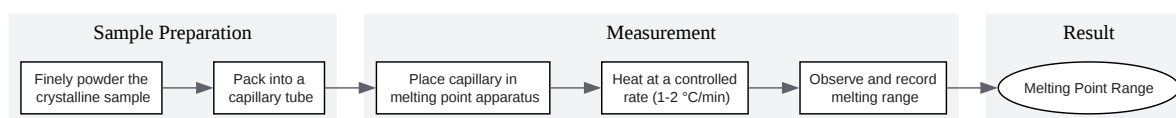
Detailed methodologies for determining the physical properties of organic crystals like Maltol are crucial for reproducibility and accuracy in research and drug development.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A common and reliable method is the capillary melting point determination.

Methodology:

- **Sample Preparation:** A small amount of the crystalline 3-Hydroxy-2-methyl-4H-pyran-4-one is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used, which consists of a heated block with a sample holder and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a controlled rate, typically 1-2 °C per minute, near the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded as the melting range. For pure substances, this range is typically narrow.



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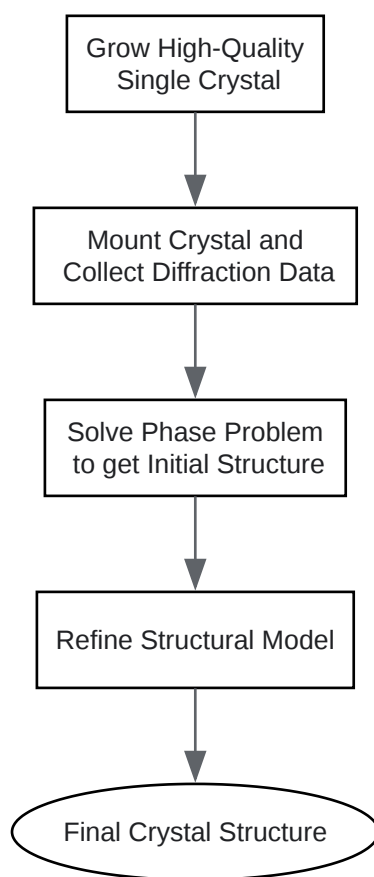
Workflow for Melting Point Determination.

Crystal Structure Determination by X-ray Crystallography

X-ray crystallography is a powerful technique to determine the precise arrangement of atoms within a crystal.

Methodology:

- **Crystal Growth:** High-quality single crystals of 3-Hydroxy-2-methyl-4H-pyran-4-one are grown from a suitable solvent by slow evaporation.
- **Data Collection:** A selected crystal is mounted on a goniometer and placed in an X-ray diffractometer. The crystal is rotated while being irradiated with a monochromatic X-ray beam. The diffraction pattern, consisting of a set of spots of varying intensity, is recorded on a detector.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms in the crystal lattice are determined by solving the phase problem. The initial structural model is then refined to best fit the experimental data.



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Workflow for X-ray Crystallography.

Due to the absence of specific signaling pathway information for **3-Methyl-4H-pyran-4-one** or even the well-studied Maltol in the initial search, a diagram for signaling pathways cannot be provided at this time. Further research into the biological activities of these compounds would be necessary to delineate any such pathways.

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References

- 1. 3-Hydroxy-2-methyl-4H-pyran-4-one CAS 118-71-8 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
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